

"17-Hydroxyisolathyrol" molecular formula and weight

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594513

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Technical Guide: 17-Hydroxyisolathyrol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core molecular information for **17-Hydroxyisolathyrol**, a macrocyclic lathyrol derivative.

Molecular Data

The fundamental molecular properties of **17-Hydroxyisolathyrol** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₅	[1]
Molecular Weight	350.45 g/mol	[1]
CAS Number	93551-00-9	[1]

Chemical Structure and Properties

17-Hydroxyisolathyrol is a diterpenoid isolated from the seeds of *Euphorbia lathyris*.[\[1\]](#) Its complex macrocyclic structure is a key feature for its biological activity. For research purposes,

it is typically supplied as a light yellow to yellow solid.[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound and its fundamental chemical identifiers.

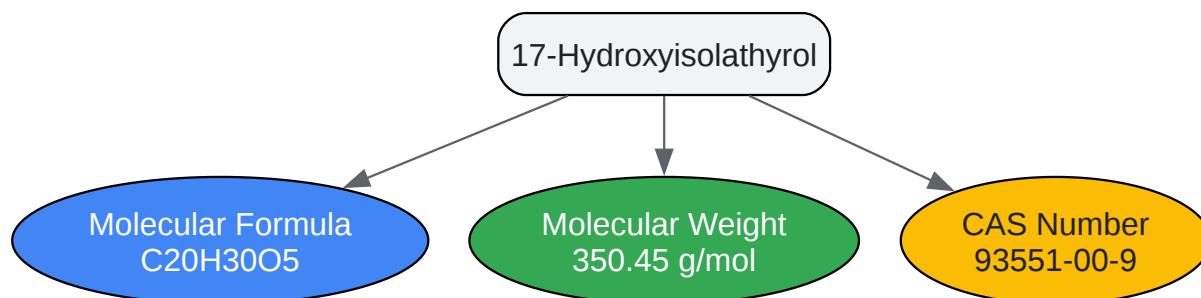


Figure 1: Core Properties of 17-Hydroxyisolathyrol

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Caption: Figure 1: Core Properties of **17-Hydroxyisolathyrol**

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References

- 1. medchemexpress.com [medchemexpress.com]
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